

PRMT1-IN-1 for High-Throughput Screening: Application Notes and Protocols

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Compound of Interest

Compound Name: PRMT1-IN-1

Cat. No.: B3026467

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **PRMT1-IN-1**, a known inhibitor of Protein Arginine Methyltransferase 1 (PRMT1), in high-throughput screening (HTS) assays. These guidelines are intended to assist in the discovery and characterization of novel PRMT1 inhibitors.

Introduction to PRMT1

Protein Arginine Methyltransferase 1 (PRMT1) is a key enzyme that catalyzes the transfer of a methyl group from S-adenosylmethionine (SAM) to arginine residues on histone and non-histone proteins. This post-translational modification, specifically asymmetric dimethylation, plays a crucial role in various cellular processes, including transcriptional regulation, signal transduction, and DNA repair. Dysregulation of PRMT1 activity has been implicated in several diseases, most notably cancer, making it an attractive target for therapeutic intervention. High-throughput screening assays are essential tools for identifying and characterizing small molecule inhibitors of PRMT1 that can serve as leads for drug development.

PRMT1-IN-1: A Tool Compound for HTS Assays

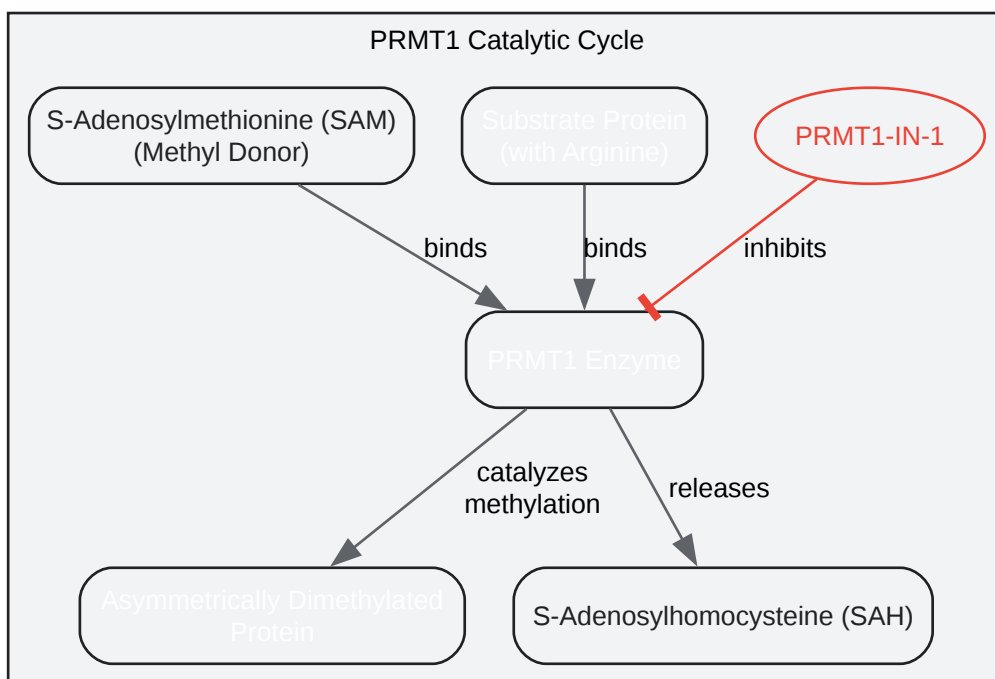
PRMT1-IN-1 is a small molecule inhibitor of human PRMT1 with a reported half-maximal inhibitory concentration (IC₅₀) of 4.8 μ M[1]. Its utility in HTS lies in its role as a reference or control compound to validate assay performance and to benchmark the potency of newly identified inhibitors.

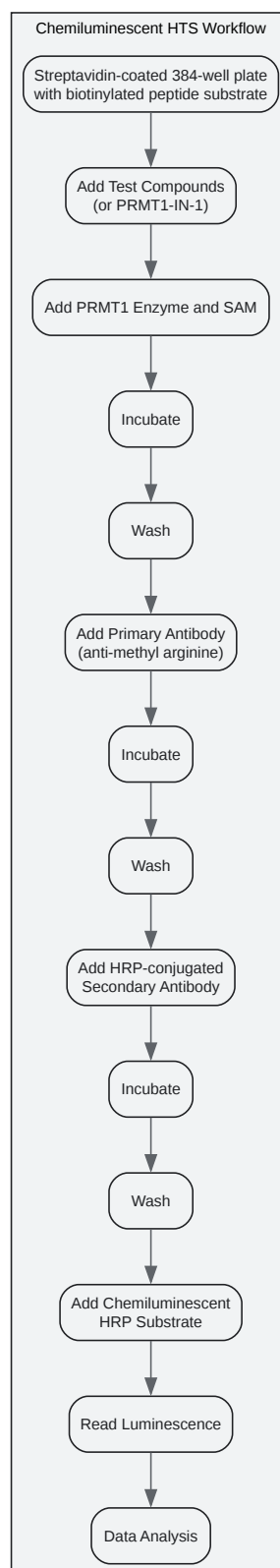
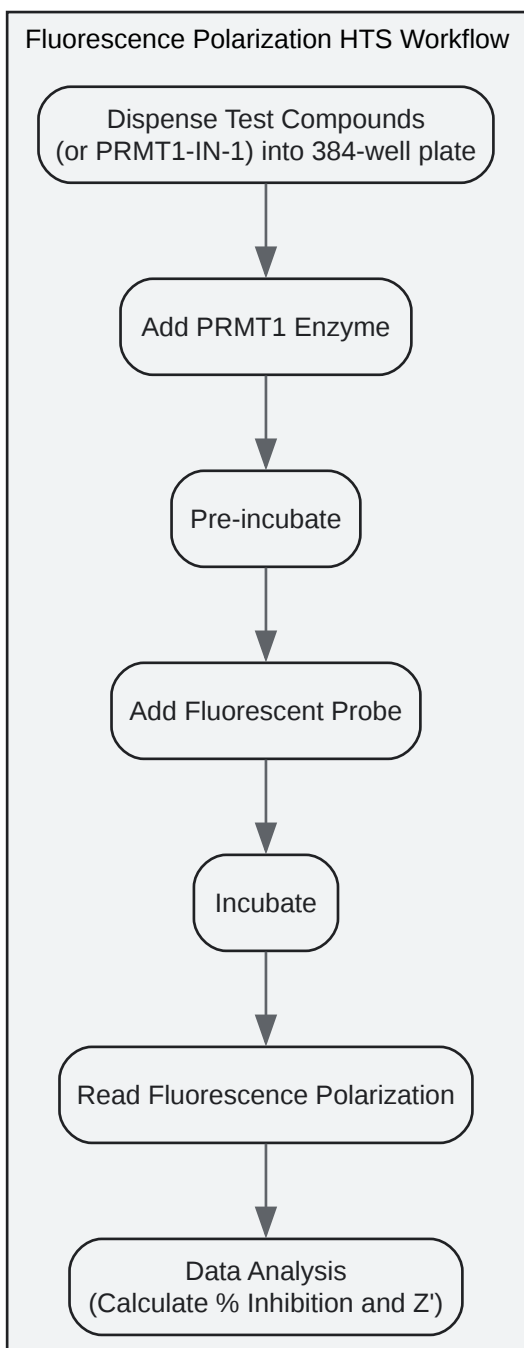
Physicochemical Properties of PRMT1-IN-1

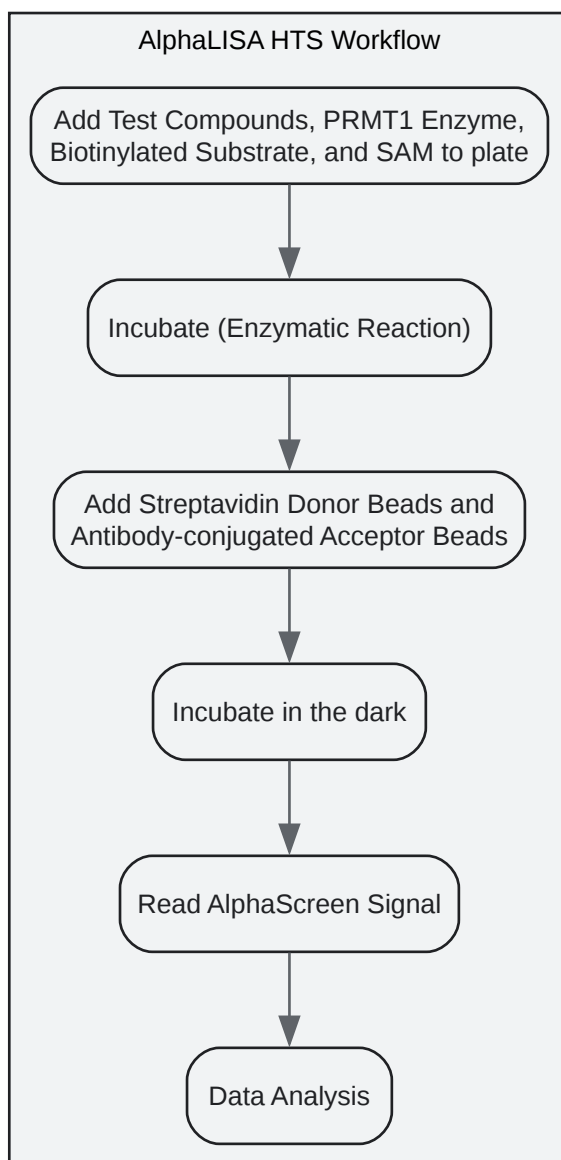
Property	Value
IUPAC Name	4-amino-3,5-dibromo-2-(2,4,5,7-tetrabromo-6-hydroxy-3-oxo-3H-xanthen-9-yl)benzoic acid[1]
Molecular Formula	C ₂₀ H ₇ Br ₆ NO ₅ [1]
Molecular Weight	820.7 g/mol [1]
CAS Number	1025948-98-4[1][2]
Solubility	Soluble in DMSO to 100 mM[1]

Signaling Pathway Involving PRMT1

The following diagram illustrates the fundamental role of PRMT1 in protein methylation, a process that can be targeted by inhibitors like **PRMT1-IN-1**.







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References

- 1. Inhibitor 6e (PRMT1 inhibitor 6e), PRMT1 inhibitor (CAS 1025948-98-4) | Abcam [abcam.com]
- 2. medchemexpress.com [medchemexpress.com]
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